

7-Bromoheptan-2-one GHS hazard classification

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 7-Bromoheptan-2-one

CAS No.: 50775-02-5

Cat. No.: B1280333

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An In-depth Technical Guide to the GHS Hazard Classification of **7-Bromoheptan-2-one**

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive analysis of the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals for **7-Bromoheptan-2-one** (CAS: 50775-02-5). Authored for professionals in research and drug development, this document moves beyond a simple recitation of hazards to explain the causality behind each classification. It integrates data from authoritative sources to detail the specific GHS categories, including Flammable Liquids (Category 4), Skin Irritation (Category 2), Serious Eye Irritation (Category 2A), and Specific Target Organ Toxicity – Single Exposure (Category 3). Furthermore, this guide presents a robust framework for risk assessment and delineates detailed, field-proven protocols for the safe handling, storage, and disposal of this compound, ensuring a self-validating system of laboratory safety.

Introduction to 7-Bromoheptan-2-one

7-Bromoheptan-2-one is a functionalized ketone with the molecular formula $C_7H_{13}BrO$ [1]. Its bifunctional nature, incorporating both a ketone and a terminal alkyl bromide, makes it a versatile

intermediate in organic synthesis, particularly in the construction of more complex molecular architectures relevant to pharmaceutical development. Its utility, however, necessitates a thorough understanding of its inherent chemical hazards to ensure the safety of laboratory personnel and the integrity of research. This guide provides the foundational knowledge for its safe and effective use.

Table 1: Physicochemical Properties of **7-Bromoheptan-2-one**

Property	Value	Source
Molecular Formula	C ₇ H ₁₃ BrO	PubChem[1]
Molecular Weight	193.08 g/mol	PubChem[1]
CAS Number	50775-02-5	PubChem[1]
IUPAC Name	7-bromoheptan-2-one	PubChem[1]

The Globally Harmonized System (GHS): A Framework for Chemical Safety

The GHS provides a standardized and universal approach to chemical hazard classification and communication[2]. Developed by the United Nations, it harmonizes the criteria for classifying chemical hazards and standardizes the information presented on labels and safety data sheets (SDS). For researchers and scientists, GHS is not merely a regulatory requirement but a critical tool for immediate hazard recognition and risk assessment, enabling the implementation of appropriate safety controls. The system is built on a "weight of evidence" approach, considering all available data to classify a substance[3][4].

GHS Hazard Classification of **7-Bromoheptan-2-one**

Based on data submitted to the European Chemicals Agency (ECHA) C&L Inventory, **7-Bromoheptan-2-one** has a harmonized GHS classification. This section deconstructs each hazard class, explaining the underlying criteria that lead to its specific classification.

Table 2: GHS Classification Summary for **7-Bromoheptan-2-one**

Hazard Class	Category	Pictogram	Signal Word	Hazard Statement
Flammable Liquids	Category 4	No Pictogram	Warning	H227: Combustible liquid
Skin Corrosion/Irritation	Category 2	No Pictogram	Warning	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 2A	No Pictogram	Warning	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	Category 3	No Pictogram	Warning	H335: May cause respiratory irritation

Source:
 Aggregated from
 ECHA C&L
 Inventory
 notifications as
 reported by
 PubChem.

Flammable Liquids, Category 4 (H227: Combustible liquid)

7-Bromoheptan-2-one is classified as a Category 4 Combustible Liquid. This classification applies to liquids with a flash point above 60 °C and up to 93 °C. While less of an immediate fire risk than lower categories, it indicates that the substance can be ignited when heated to a moderate temperature. This necessitates precautions against heating in the presence of ignition sources.

Skin Irritation, Category 2 (H315: Causes skin irritation)

The classification as Skin Irritant Category 2 is based on evidence that the substance causes reversible damage to the skin[5][6]. The GHS criteria for Category 2 are met when animal testing

shows a mean score of ≥ 2.3 and ≤ 4.0 for erythema (redness) or edema (swelling) across tested animals, or when inflammation persists to the end of the observation period[5][7]. This classification signifies that direct contact with the skin is likely to cause a noticeable, but non-permanent, inflammatory reaction.

Serious Eye Irritation, Category 2A (H319: Causes serious eye irritation)

Eye Irritation Category 2 is assigned to substances that produce reversible changes in the eye within a 21-day observation period[8][9]. The subcategory '2A' is crucial; it indicates that the effects, while reversible, are not expected to clear within 7 days[9]. The underlying experimental evidence for this classification would typically involve observing specific levels of corneal opacity, iritis, or conjunctival redness and swelling in animal studies[8][10]. This makes immediate and thorough eye protection a non-negotiable control measure.

Specific Target Organ Toxicity – Single Exposure, Category 3 (H335: May cause respiratory irritation)

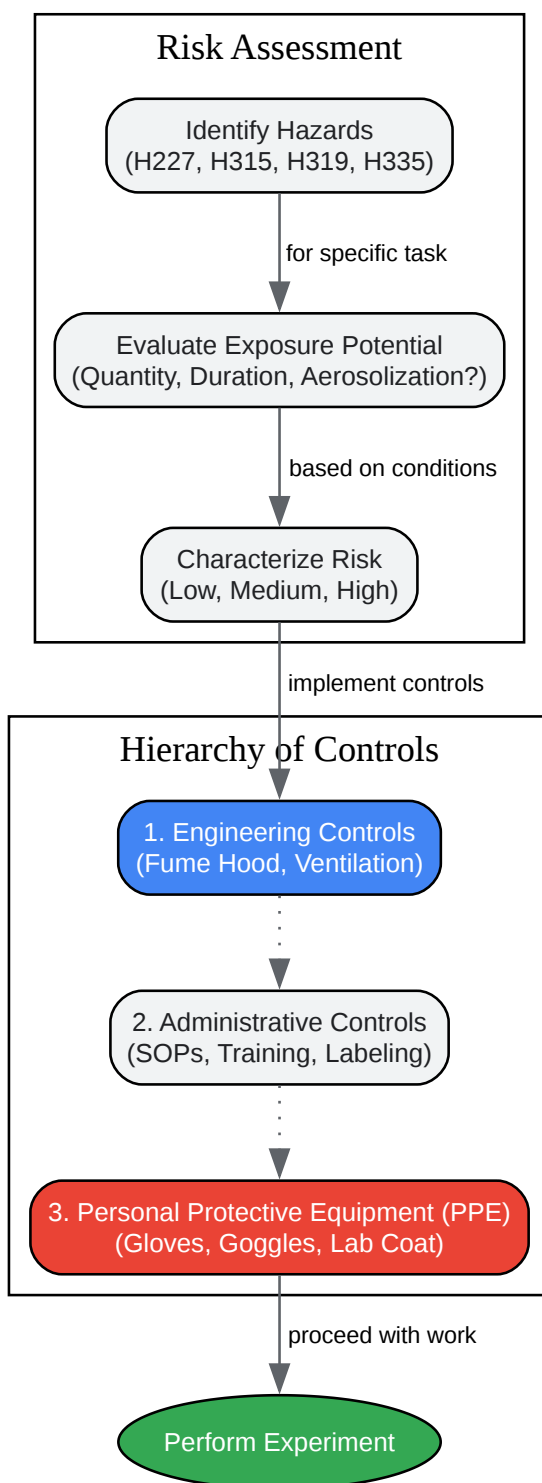
Specific Target Organ Toxicity (STOT) following a single exposure (STOT-SE) addresses non-lethal, target organ effects from one-time contact[6][11]. Category 3 is specifically reserved for transient effects, namely respiratory tract irritation or narcotic effects[6][12]. The H335 hazard statement for **7-Bromoheptan-2-one** points directly to its potential to irritate the respiratory system upon inhalation of its vapors or aerosols[1]. This necessitates handling in a well-ventilated area, preferably within a chemical fume hood.

Risk Assessment and Safe Handling Protocols

A robust safety plan is built on a logical hierarchy of controls. The following workflow and protocols are designed to provide a self-validating system for managing the risks associated with **7-Bromoheptan-2-one**.

Risk Assessment Workflow

A systematic risk assessment should precede any new experimental work with this compound.



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Caption: Risk assessment workflow for **7-Bromoheptan-2-one**.

Experimental Protocol: Safe Handling and Use

This protocol outlines the minimum required steps for safely handling **7-Bromoheptan-2-one** in a research setting.

1. Preparation & Engineering Controls:

- 1.1 Verify that the chemical fume hood is operational (check airflow monitor). All handling of the stock liquid and transfers must occur within the fume hood.
- 1.2 Ensure a certified safety shower and eyewash station are accessible and unobstructed.
- 1.3 Designate a specific area within the hood for the experiment to contain potential spills. Cover the work surface with absorbent, disposable bench paper.

2. Personal Protective Equipment (PPE):

- 2.1 Eye Protection: Wear chemical splash goggles that meet ANSI Z87.1 standards. Standard safety glasses are insufficient due to the H319 (serious eye irritation) classification.
- 2.2 Hand Protection: Wear nitrile gloves (minimum thickness of 4 mil). Check for tears or punctures before use. For prolonged contact or large quantities, consider double-gloving or using thicker butyl rubber gloves.
- 2.3 Body Protection: A flame-retardant lab coat must be worn and fully buttoned. Ensure clothing covers all exposed skin on the arms and legs.

3. Chemical Handling:

- 3.1 Ground/bond containers during transfer of large volumes to prevent static discharge, a potential ignition source for the combustible liquid.
- 3.2 Use only non-sparking tools when opening or handling containers[13].
- 3.3 Avoid inhalation of vapors[13]. Keep the container tightly closed when not in use. Perform all weighing and solution preparation in the fume hood.
- 3.4 Prevent skin and eye contact at all times. Use cannulas or syringes for liquid transfers where possible to minimize exposure.

4. Storage:

- 4.1 Store in a cool, dry, and well-ventilated area away from heat and sources of ignition[14].
- 4.2 Keep the container tightly closed and clearly labeled with the GHS pictogram and hazard statements.
- 4.3 Store away from incompatible materials such as strong oxidizing agents and strong bases[14][15].

5. Spill & Emergency Response:

- 5.1 Small Spill (<100 mL):
- Alert others in the lab.
- Wearing appropriate PPE, cover the spill with an inert absorbent material (e.g., vermiculite, sand).
- Collect the absorbed material using non-sparking tools into a labeled, sealed container for hazardous waste disposal.
- Ventilate the area and wash the spill site after material pickup is complete.
- 5.2 Skin Contact: Immediately flush the affected skin with plenty of water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation persists.
- 5.3 Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Remove contact lenses if present and easy to do. Seek immediate medical attention.

6. Waste Disposal:

- 6.1 All waste materials (excess reagent, contaminated absorbents, empty containers) must be disposed of as hazardous chemical waste.
- 6.2 Consult local, regional, and national hazardous waste regulations to ensure complete and accurate classification and disposal[15]. Do not empty into drains[15].

Conclusion

The GHS classification of **7-Bromoheptan-2-one** as a combustible liquid that causes skin and serious eye irritation, as well as respiratory tract irritation, provides a clear directive for its cautious handling. For the drug development and research professional, this classification is not a barrier but a guide to informed risk management. By understanding the basis for each hazard statement and implementing a hierarchical system of controls—prioritizing engineering solutions like fume hoods and supplementing with appropriate administrative procedures and personal protective equipment—this valuable chemical intermediate can be used both safely and effectively.

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- To cite this document: BenchChem. [7-Bromoheptan-2-one GHS hazard classification]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1280333/docs#7-bromoheptan-2-one-ghs-hazard-classification>]

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